

# 10074-A4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 10074-A4

Cat. No.: B1663894

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## Introduction

**10074-A4** is a small molecule inhibitor that has garnered significant attention in cancer research due to its ability to specifically disrupt the protein-protein interaction between the c-Myc oncoprotein and its obligate binding partner, Max. The c-Myc oncogene is dysregulated in a vast number of human cancers, making it a highly sought-after therapeutic target. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **10074-A4**, along with detailed experimental protocols for its study.

## Chemical Structure and Properties

**10074-A4** is a synthetic organic compound with the IUPAC name 3-[3-(3,6-dichloro-9H-carbazol-9-yl)-2-hydroxypropyl]-2,4-thiazolidinedione. Its chemical and physical properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers of **10074-A4**

Identifier	Value
CAS Number	312631-87-1 <sup>[1]</sup>
Molecular Formula	C <sub>18</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S <sup>[1]</sup>
IUPAC Name	3-[3-(3,6-dichloro-9H-carbazol-9-yl)-2-hydroxypropyl]-2,4-thiazolidinedione

Table 2: Physicochemical Properties of **10074-A4**

Property	Value
Molecular Weight	409.3 g/mol <a href="#">[1]</a>
Appearance	Solid
Purity	≥98% <a href="#">[1]</a>
Solubility	Soluble in DMSO <a href="#">[1]</a>
Melting Point	Not explicitly available in the searched results.
logP (Octanol-Water Partition Coefficient)	Not explicitly available in the searched results.

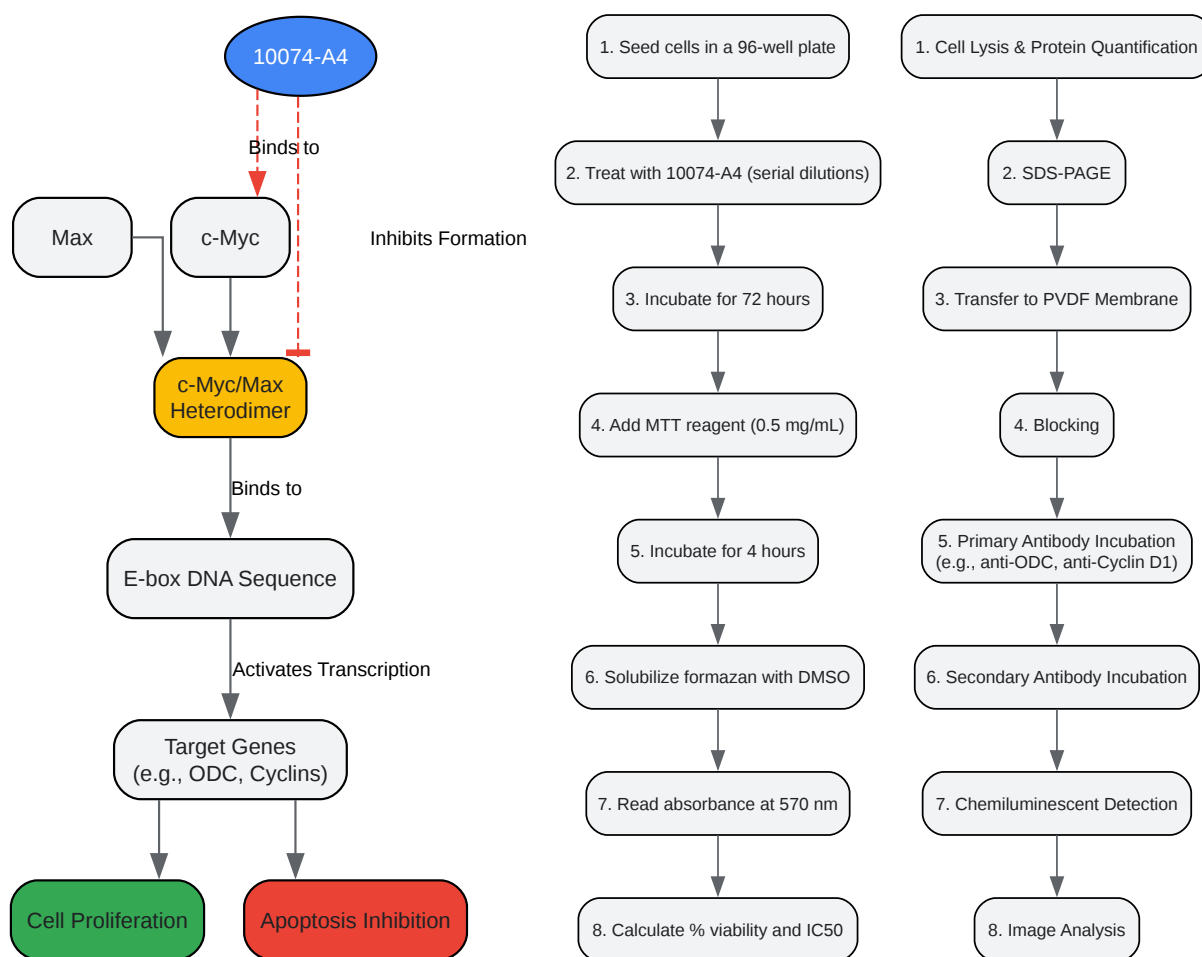
## Biological Activity and Mechanism of Action

**10074-A4** functions as a direct inhibitor of the c-Myc-Max heterodimerization. The c-Myc protein is a transcription factor that, when dimerized with Max, binds to specific DNA sequences known as E-boxes in the promoter regions of target genes. This binding activity regulates the transcription of a wide array of genes involved in crucial cellular processes such as cell proliferation, growth, metabolism, and apoptosis.

By binding to c-Myc, **10074-A4** prevents its association with Max, thereby inhibiting the transcriptional activity of the c-Myc/Max complex. This disruption leads to a cascade of downstream effects, including:

- **Inhibition of Cell Proliferation:** **10074-A4** has been shown to reduce the proliferation of various cancer cell lines.
- **Cell Cycle Arrest:** The compound can induce cell cycle arrest, primarily at the G0/G1 phase. [\[1\]](#)
- **Downregulation of c-Myc Target Genes:** Treatment with **10074-A4** leads to decreased expression of c-Myc target genes, such as ornithine decarboxylase (ODC).[\[1\]](#)

The inhibitory effects of **10074-A4** on the c-Myc-Max signaling pathway are visualized in the following diagram.



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## References

- 1. caymanchem.com [caymanchem.com]
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